

Synthesis of Bilastine Process-Related Impurities: An In-depth Technical Guide

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Compound of Interest

Compound Name: *O*-2-Amino-2-methylpropyl
Bilastine-d6
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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the synthesis and characterization of process-related impurities of bilastine, a second-generation antihistamine. A detailed analysis of various synthetic routes for bilastine is presented to elucidate the origins of these impurities. The guide offers detailed experimental protocols for the synthesis of key impurities and summarizes analytical methodologies for their identification and quantification. All quantitative data is presented in structured tables for comparative analysis, and complex chemical pathways and experimental workflows are illustrated with clear, concise diagrams. This document is intended to be an essential resource for researchers, scientists, and drug development professionals working on the quality control and manufacturing of bilastine.

Introduction

Bilastine is a non-sedating, long-acting H1 histamine receptor antagonist approved for the treatment of allergic rhinoconjunctivitis and urticaria. The control of impurities in the active pharmaceutical ingredient (API) is a critical aspect of drug development and manufacturing, as

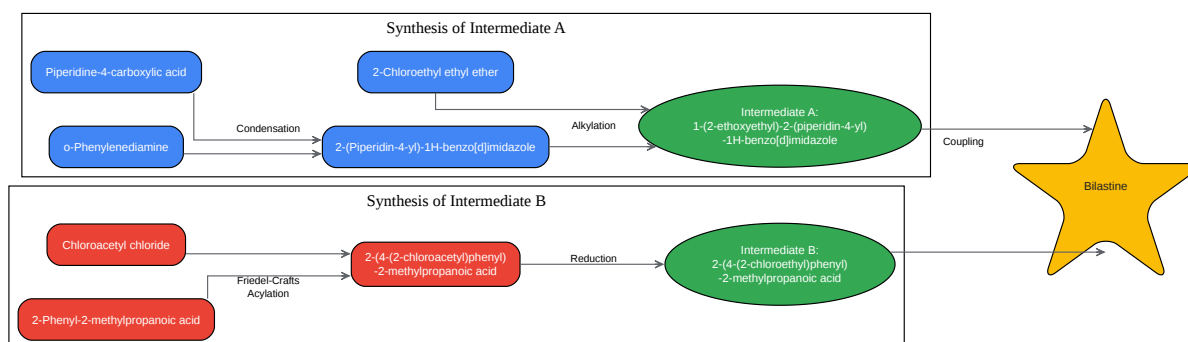
impurities can affect the safety and efficacy of the final drug product. Process-related impurities are chemical substances that are formed during the manufacturing process and are not the intended API. These can include unreacted starting materials, intermediates, by-products, and products of side reactions. This guide details the common process-related impurities of bilastine, their synthesis, and analytical characterization.

Synthetic Routes of Bilastine and Origin of Impurities

Several synthetic routes for bilastine have been reported, each with the potential to generate a unique profile of process-related impurities. A common and efficient synthetic strategy involves the coupling of two key intermediates: 1-(2-ethoxyethyl)-2-(piperidin-4-yl)-1H-benzo[d]imidazole (Intermediate A) and 2-(4-(2-chloroethyl)phenyl)-2-methylpropanoic acid (Intermediate B) or its derivatives.^{[1][2]}

The synthesis of these intermediates and their subsequent coupling can introduce several impurities. For instance, impurities can arise from the starting materials, side reactions during the formation of the benzimidazole ring, the alkylation of the piperidine nitrogen, or the final coupling and hydrolysis steps.^[3] A novel synthetic route starting from 2-nitroaniline has also been proposed to be more cost-effective and produce fewer byproducts.^[1]

Below is a generalized synthetic pathway illustrating the convergence of the key intermediates to form bilastine.



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Caption: Generalized convergent synthetic pathway for bilastine.

Common Process-Related Impurities

Several process-related impurities of bilastine have been identified and characterized. These are often related to the starting materials or intermediates, or are by-products of the reaction steps.

Table 1: Common Process-Related Impurities of Bilastine

Impurity Name	Structure	Potential Origin
Bilastine Impurity A (Methyl Ester of Bilastine)	2-(4-(2-(4-(1-(2-ethoxyethyl)-1H-benzo[d]imidazol-2-yl)piperidin-1-yl)ethyl)phenyl)-2-methylpropanoate	Incomplete hydrolysis of the methyl ester intermediate during the final step of some synthetic routes.
BLS Imidazole Impurity	Imidazole analogue of bilastine	Formation of an imidazole ring instead of a benzimidazole ring during the synthesis of Intermediate A.
BLS DEO Impurity	Di-ethoxyethyl piperidine derivative	Reaction of two molecules of 2-chloroethyl ethyl ether with the piperidine intermediate. ^[4]
BLS TSO Impurity	Tosylated intermediate	Incomplete reaction or carry-over of a tosylated intermediate.
Bilastine N-Oxide	N-oxide of the piperidine nitrogen	Oxidation of the piperidine nitrogen in bilastine during synthesis or storage.

Experimental Protocols for Impurity Synthesis

The ability to synthesize and isolate pure impurity standards is crucial for their identification, quantification, and toxicological evaluation. The following are representative protocols for the synthesis of key bilastine intermediates and a known impurity.

Synthesis of 1-(2-Ethoxyethyl)-2-(piperidin-4-yl)-1H-benzo[d]imidazole (Intermediate A)

This protocol is based on the N-alkylation of 2-(piperidin-4-yl)-1H-benzo[d]imidazole.

Materials:

- 2-(Piperidin-4-yl)-1H-benzo[d]imidazole
- 2-Chloroethyl ethyl ether (or 2-ethoxyethyl tosylate)
- Sodium hydride (NaH) or another suitable base
- Anhydrous Dimethylformamide (DMF) or Tetrahydrofuran (THF)

Procedure:

- To a solution of 2-(piperidin-4-yl)-1H-benzo[d]imidazole in anhydrous DMF, add sodium hydride portion-wise at 0 °C under a nitrogen atmosphere.
- Stir the mixture at room temperature for 1 hour.
- Add 2-chloroethyl ethyl ether dropwise to the reaction mixture.
- Heat the reaction mixture to 60-70 °C and stir for 4-6 hours, monitoring the reaction progress by TLC or HPLC.
- After completion, cool the reaction mixture to room temperature and quench with ice-cold water.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to obtain Intermediate A.

Synthesis of Methyl 2-(4-(2-chloroethyl)phenyl)-2-methylpropanoate (Intermediate B derivative)

This protocol involves the Friedel-Crafts acylation of a phenylpropanoate derivative followed by reduction.^{[5][6]}

Materials:

- Methyl 2-methyl-2-phenylpropanoate
- Chloroacetyl chloride
- Aluminum chloride (AlCl_3)
- Dichloromethane (DCM)
- Reducing agent (e.g., triethylsilane and titanium tetrachloride)

Procedure:

- To a suspension of aluminum chloride in dichloromethane, add methyl 2-methyl-2-phenylpropanoate at 0 °C.
- Add chloroacetyl chloride dropwise and stir the mixture at room temperature for 2-3 hours.
- Pour the reaction mixture into ice-water and extract with dichloromethane.
- Wash the organic layer with sodium bicarbonate solution and brine, dry over anhydrous sodium sulfate, and concentrate to give methyl 2-(4-(2-chloroacetyl)phenyl)-2-methylpropanoate.
- Dissolve the product from the previous step in dichloromethane and add triethylsilane.
- Add titanium tetrachloride dropwise at 0 °C and stir at room temperature until the reaction is complete (monitored by TLC/HPLC).
- Quench the reaction with a saturated solution of ammonium chloride and extract with dichloromethane.
- Wash, dry, and concentrate the organic layer to yield methyl 2-(4-(2-chloroethyl)phenyl)-2-methylpropanoate.

Synthesis of Bilastine Impurity A (Methyl Ester of Bilastine)

This impurity is the direct product of the coupling of Intermediate A and the methyl ester of Intermediate B.

Materials:

- 1-(2-Ethoxyethyl)-2-(piperidin-4-yl)-1H-benzo[d]imidazole (Intermediate A)
- Methyl 2-(4-(2-chloroethyl)phenyl)-2-methylpropanoate
- Sodium carbonate (Na_2CO_3) or another suitable base
- Acetonitrile or another suitable solvent

Procedure:

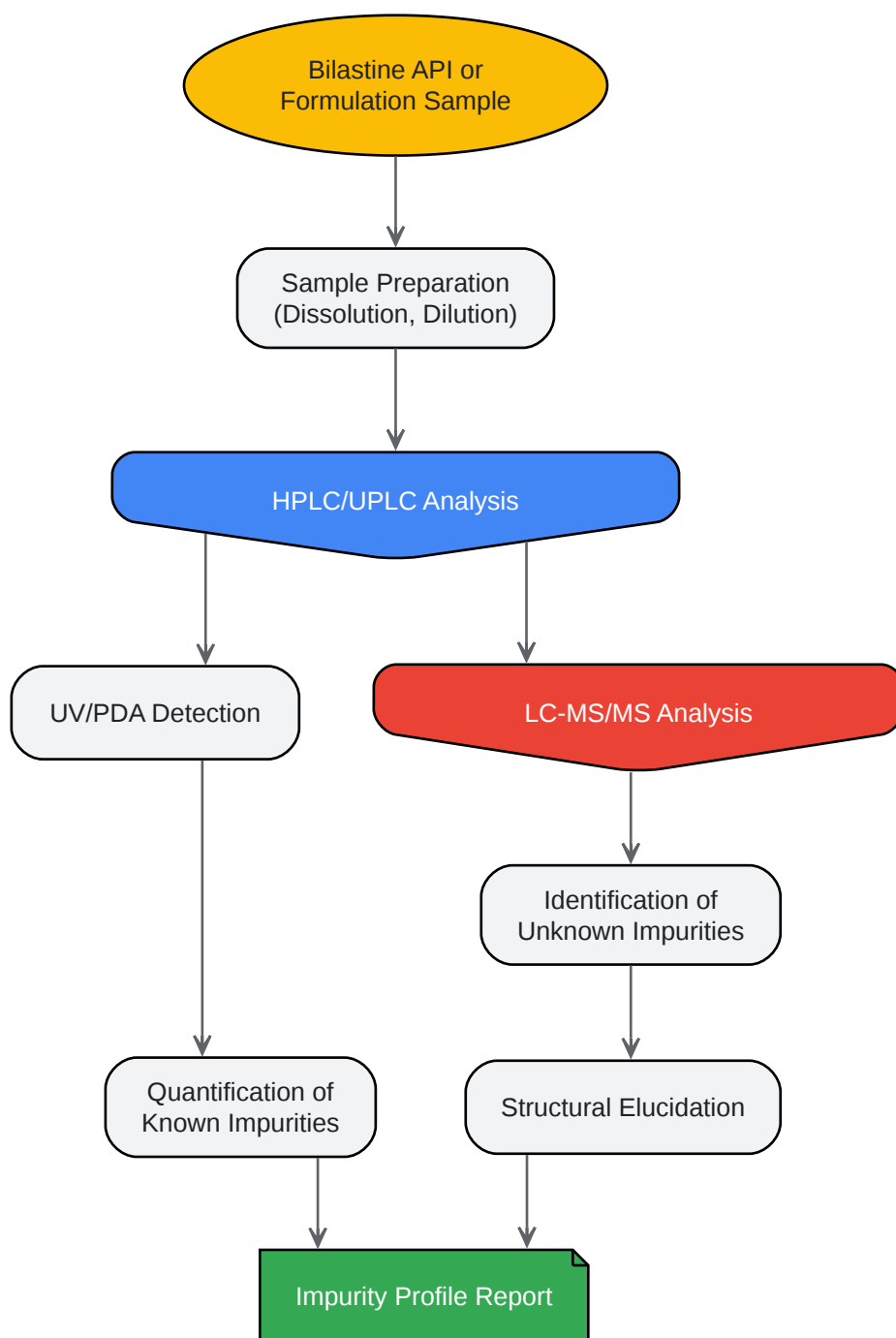
- A mixture of Intermediate A, methyl 2-(4-(2-chloroethyl)phenyl)-2-methylpropanoate, and sodium carbonate in acetonitrile is heated to reflux for 12-16 hours.
- The reaction progress is monitored by TLC or HPLC.
- After completion, the reaction mixture is cooled, filtered, and the solvent is removed under reduced pressure.
- The residue is purified by column chromatography to yield Bilastine Impurity A.

Analytical Characterization of Impurities

High-Performance Liquid Chromatography (HPLC) and Ultra-Performance Liquid Chromatography (UPLC), often coupled with mass spectrometry (MS), are the primary techniques for the detection, identification, and quantification of bilastine and its impurities.^{[7][8][9][10][11][12][13]}

HPLC and UPLC Methods

A variety of reversed-phase HPLC and UPLC methods have been developed for the analysis of bilastine and its impurities. The choice of column, mobile phase, and detector settings is crucial for achieving optimal separation and sensitivity.



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Caption: General workflow for the analysis of bilastine impurities.

Table 2: Representative HPLC/UPLC Methods for Bilastine Impurity Analysis

Method	Column	Mobile Phase	Flow Rate	Detection	Reference
RP-HPLC	Hypersil BDS C18	Gradient: 2mM Ammonium Acetate buffer & Acetonitrile	0.8-1.0 mL/min	275 nm	[7]
RP-HPLC	Phenomenex Gemini C18 (150 x 4.60 mm, 5µm)	Formic acid: Methanol (50:50 v/v)	0.8 mL/min	282 nm	
UPLC	Acquity UPLC CSH Phenyl-hexyl (2.1 x 150 mm, 1.7µ)	Gradient: 0.05% TFA in water & 0.05% TFA in Acetonitrile	0.10 mL/min	275 nm	[8]
RP-HPLC	C18 Water (150 x 4.6mm, 5µm)	Acetonitrile: Ammonium acetate (pH 5.0) (85:15 v/v)	1.0 mL/min	215 nm	[9] [11]
UPLC	Acquity BEH C18 (50 x 2.1 mm, 1.7 µm)	Gradient: 0.1% Triethylamine in water (pH 2.5) & Acetonitrile	0.2 mL/min	224 nm	[12] [13]

Quantitative Data from Analytical Methods

The following table summarizes some of the reported retention times (RT) for bilastine and its impurities under specific chromatographic conditions. It is important to note that RTs can vary between different systems and laboratories.

Table 3: Retention Times of Bilastine and Selected Impurities

Analyte	Method	Retention Time (min)	Reference
Bilastine	RP-HPLC	9.4	[7]
BLS imidazole imp	RP-HPLC	1.1	[7]
BLS DEO imp	RP-HPLC	4.6	[7]
BLS TSO imp	RP-HPLC	13.5	[7]
Bilastine	RP-HPLC	2.167	
Bilastine	UPLC	5.668	[12][13]
BLS Impurity-A	UPLC	1.509	[12][13]
BLS Impurity-B	UPLC	3.435	[12][13]
Unspecified Degradation Impurity 1	UPLC	2.174	[12][13]
Unspecified Degradation Impurity 2	UPLC	2.657	[12][13]
Unspecified Degradation Impurity 3	UPLC	3.368	[12][13]
Unspecified Degradation Impurity 4	UPLC	4.143	[12][13]

Forced Degradation Studies

Forced degradation studies are essential to understand the stability of a drug substance and to develop stability-indicating analytical methods. Bilastine has been subjected to various stress conditions, including acidic, basic, oxidative, thermal, and photolytic stress.[14][15]

Significant degradation of bilastine is typically observed under acidic and oxidative conditions, while it shows more stability under basic, thermal, and photolytic conditions.[9][15][16]

Table 4: Summary of Forced Degradation Studies of Bilastine

Stress Condition	Reagents and Conditions	Observed Degradation	Reference
Acid Hydrolysis	0.1 N HCl, 60°C, 30 min	1.81%	[15]
Base Hydrolysis	0.1 N NaOH, 60°C, 30 min	3.06%	[15]
Oxidative Degradation	3% H ₂ O ₂ , 60°C, 30 min	2.3%	[15]
Thermal Degradation	60°C, 30 min	3.2%	[15]
Photolytic Degradation	Direct sunlight, 2 days	Stable	[16]

Conclusion

The synthesis of bilastine is a multi-step process with the potential for the formation of various process-related impurities. A thorough understanding of the synthetic route and the stability of the drug substance is crucial for the effective control of these impurities. This technical guide has provided an in-depth overview of the common synthetic pathways of bilastine, the origins of its process-related impurities, detailed experimental protocols for their synthesis, and a summary of analytical methods for their characterization. The presented data and workflows serve as a valuable resource for scientists and professionals in the pharmaceutical industry to ensure the quality, safety, and efficacy of bilastine.

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